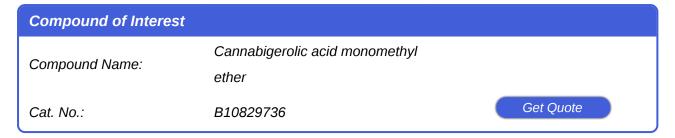


Comparative Efficacy of Cannabigerol (CBG) Across Diverse Cancer Cell Lines: A Research Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the anti-cancer effects of Cannabigerol (CBG), a non-psychoactive phytocannabinoid, across various cancer cell lines. The information presented is collated from preclinical studies to support further research and drug development initiatives.

Quantitative Analysis of Cytotoxic Effects

The anti-proliferative activity of CBG has been evaluated in numerous cancer cell lines, with its efficacy being largely dependent on the cell type. The half-maximal inhibitory concentration (IC50) is a key metric for cytotoxicity, and the available data for CBG is summarized below.

Table 1: Comparative IC50 Values of CBG and Other Cannabinoids in Glioblastoma Cell Lines



Cannabinoid	Cancer Cell Line	IC50 (μM)	Reference
CBG	Patient-Derived Glioblastoma	28.1 ± 1.1	[1]
THC	Patient-Derived Glioblastoma	27.9 ± 1.8	[1]
CBD	Patient-Derived Glioblastoma	22.0 ± 2.1	[1]

Note: Lower IC50 values indicate greater potency. In this study, CBD was the most potent single cannabinoid, while CBG and THC showed similar efficacy[1].

Table 2: IC50 Values of CBG in Colorectal Cancer Cell

Lines

Cancer Cell Line	IC50 (μM)	Reference
SW480	34.89	
LoVo	23.51	

Note: CBG demonstrates significant growth inhibition in colorectal cancer cells.

Table 3: Apoptotic Effects of CBG on Colorectal Cancer Cells

Cancer Cell Line	Treatment	Apoptotic Cells (%)	Reference
SW480	Control	4.8	
SW480	CBG (30 μM)	31.7	-
LoVo	Control	7.7	-
LoVo	CBG (30 μM)	33.9	-

Note: CBG treatment leads to a significant increase in the population of apoptotic cells.



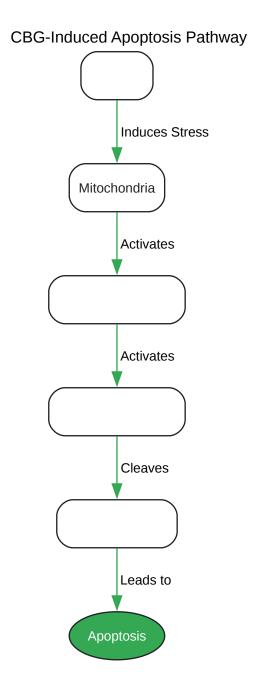
Key Signaling Pathways Modulated by CBG

CBG exerts its anti-cancer effects through the modulation of several key signaling pathways, leading to apoptosis, cell cycle arrest, and inhibition of cell proliferation.

Induction of Apoptosis

CBG has been shown to induce programmed cell death (apoptosis) in cancer cells. This is a critical mechanism for its anti-tumor activity.





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Caption: CBG triggers the intrinsic apoptotic pathway.

Cell Cycle Arrest



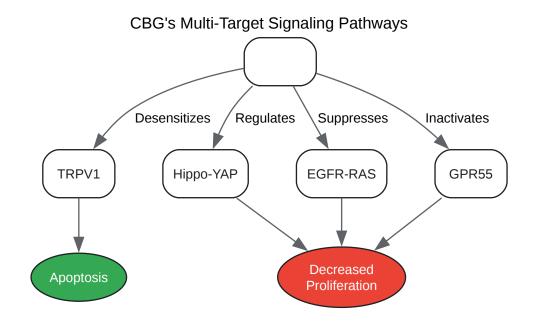


CBG can halt the progression of the cell cycle, preventing cancer cells from dividing and proliferating. Studies in colorectal cancer cells have shown that CBG induces cell cycle arrest at the G1 phase.

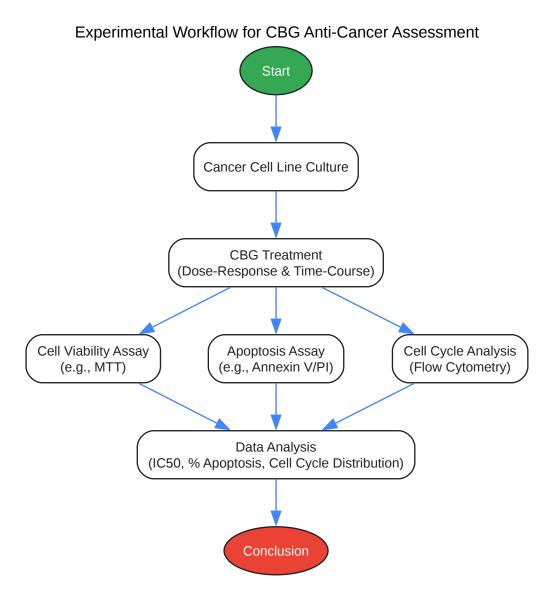
Modulation of Key Cancer-Related Pathways

CBG interacts with several signaling pathways that are often dysregulated in cancer.









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- 1. Cannabigerol Is a Potential Therapeutic Agent in a Novel Combined Therapy for Glioblastoma PMC [pmc.ncbi.nlm.nih.gov]
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